

# physical and chemical properties of 3-Methylcyclopentanone

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## Compound of Interest

Compound Name: 3-Methylcyclopentanone

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## An In-depth Technical Guide to 3-Methylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and spectroscopic properties of **3-Methylcyclopentanone**. It includes detailed experimental protocols and safety information to support its application in research and development.

## Core Physical and Chemical Properties

**3-Methylcyclopentanone** is a flammable, colorless to pale yellow liquid ketone.<sup>[1][2]</sup> It is a chiral compound and a metabolite used in the synthesis of various pharmaceutical derivatives.<sup>[3][4][5][6]</sup>

Table 1: Physical and Chemical Properties of **3-Methylcyclopentanone**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	[1][7]
Molecular Weight	98.14 g/mol	[1][3]
CAS Number	1757-42-2	[7]
Appearance	Clear colorless to pale yellow liquid	[1][2][8]
Boiling Point	141.6 - 145 °C	[9]
Density	0.913 g/mL at 25 °C	[10][9]
Refractive Index	1.434 at 20 °C	[10][9]
Flash Point	34 - 36.67 °C (93.2 - 98.0 °F)	
Solubility	Soluble in water.[10][11]	
Vapor Pressure	5.8 mmHg at 25 °C (estimated)	[10]
IUPAC Name	3-methylcyclopentan-1-one	[1]
Synonyms	Cyclopentanone, 3-methyl-; DL-3-methylcyclopentanone	[7][10]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and conformational analysis of **3-Methylcyclopentanone**.

- Nuclear Magnetic Resonance (NMR): <sup>1</sup>H NMR spectra for **3-Methylcyclopentanone** are available and serve as a primary tool for structural confirmation.[12]
- Infrared (IR) Spectroscopy: IR spectra are available, typically showing a strong absorption band characteristic of the ketone (C=O) functional group.[13]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for molecular weight confirmation and fragmentation analysis.[7]

- Circular Dichroism (CD): As a chiral ketone, **3-Methylcyclopentanone**'s chiroptical properties have been studied extensively using temperature-dependent electronic circular dichroism (CD) and vibrational circular dichroism (VCD).[14][15] These studies provide insights into the conformational equilibrium between its axial-methyl and equatorial-methyl isomers.[14][15]

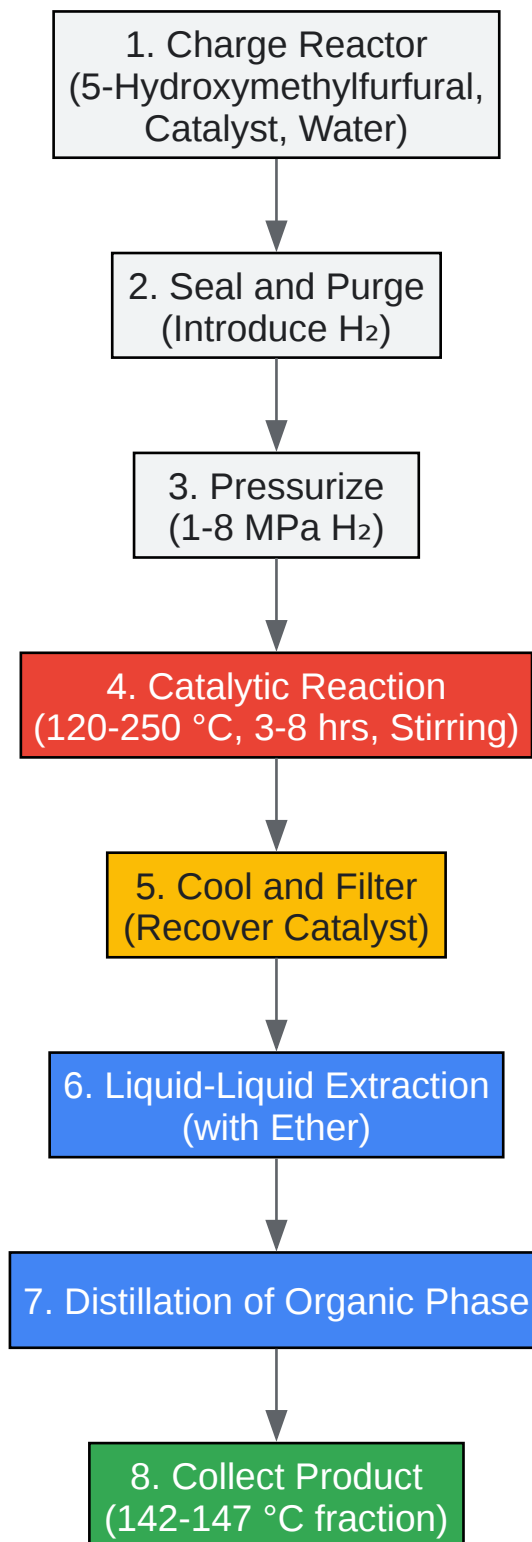
## Experimental Protocols

### 3.1. Synthesis of **3-Methylcyclopentanone** from 5-Hydroxymethylfurfural

This method provides a synthetic route using a readily available starting material.[16]

- Step 1: Materials Charging: Add the raw material (5-hydroxymethyl furfural), a supported catalyst, and solvent (water) into a high-pressure reaction kettle. The supported catalyst consists of a noble metal (such as palladium, platinum, or ruthenium) on a carrier like silica, activated carbon, or alumina.[16]
- Step 2: Reaction Setup: Seal the reactor and purge the air by introducing hydrogen gas. Pressurize the reactor with hydrogen to a final pressure of 1-8 MPa.[16]
- Step 3: Catalytic Hydrogenation: Heat the mixture to a reaction temperature of 120-250 °C and maintain it for 3-8 hours with constant stirring.[16]
- Step 4: Post-Reaction Treatment: After the reaction is complete, cool the mixture and filter the reaction solution to recover the catalyst for reuse.[16]
- Step 5: Extraction and Purification: Perform a liquid-liquid extraction on the filtrate using an organic solvent like ether. Separate the organic phase and purify it by distillation under normal pressure.[16]
- Step 6: Product Collection: Collect the fraction that distills at 142-147 °C to obtain the final product, **3-Methylcyclopentanone**. The reported yield for this process is approximately 70.3%.[16]

## Synthesis Workflow of 3-Methylcyclopentanone



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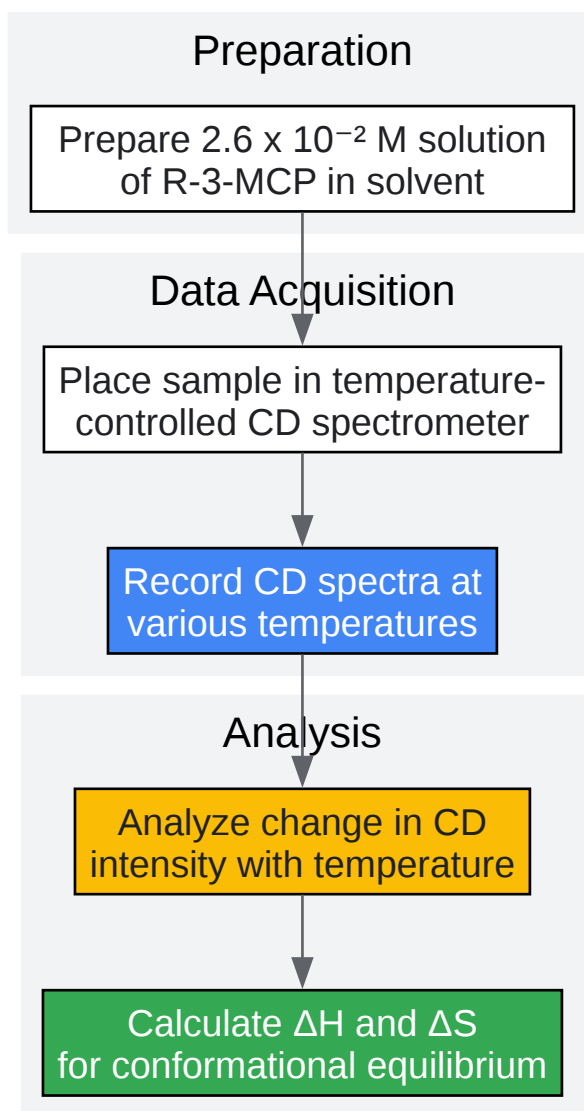
Caption: Synthesis Workflow of **3-Methylcyclopentanone**.

### 3.2. Conformational Analysis via Circular Dichroism (CD) Spectroscopy

This protocol describes the method used to study the conformational isomers of (R)-(+)-**3-methylcyclopentanone**.[\[14\]](#)

- Step 1: Sample Preparation: Prepare a solution of (R)-**3-methylcyclopentanone** in the desired solvent. A typical concentration used is  $2.6 \times 10^{-2}$  M. The compound and all solvents should be of high purity and used as received.[\[14\]](#)
- Step 2: Instrumentation: Utilize a temperature-controlled CD spectrometer (e.g., Aviv model 202 series) equipped with quartz cuvettes.[\[14\]](#)
- Step 3: Data Acquisition: Record the CD spectra across the desired wavelength range, focusing on the  $n \rightarrow \pi^*$  electronic transition.[\[14\]](#)
- Step 4: Temperature Variation: Obtain spectra at various temperatures. As the temperature is raised, the equilibrium between the equatorial and axial conformers shifts, which is observed as a change in the CD signal intensity.[\[14\]](#)
- Step 5: Data Analysis: Analyze the temperature-dependent spectral data to calculate the enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) differences between the conformers, providing a thermodynamic profile of the conformational equilibrium.[\[14\]](#)

## Experimental Workflow for CD Spectroscopy



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Caption: Workflow for Conformational Analysis via CD Spectroscopy.

## Safety and Handling

**3-Methylcyclopentanone** is classified as a flammable liquid and vapor (GHS Hazard H226).[1]  
[11]

- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[11] Use non-sparking tools and take precautionary measures against static discharge.[17] Handle in

a well-ventilated area.[17]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[17]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[6][17] The recommended storage class is for flammable liquids.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Waste is typically classified as hazardous.[11]

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